

Jionoside B1: A Technical Overview of a Phenylpropanoid Glycoside

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Jionoside B1

Cat. No.: B150279

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Core Data Summary

Property	Value	Source
CAS Number	120406-37-3	[1] [2] [3]
Molecular Formula	C ₃₇ H ₅₀ O ₂₀	[1]
Molecular Weight	814.78 g/mol	[1]

Introduction

Jionoside B1 is a phenylpropanoid glycoside isolated from the herbs of *Eriophyton wallichii* and has also been identified in the roots of *Rehmannia glutinosa*.[\[3\]](#)[\[4\]](#) As a member of the extensive class of phenylpropanoid glycosides, **Jionoside B1** is of interest to the scientific community for its potential biological activities, which are characteristic of this group of natural products. Phenylpropanoid glycosides are known to exhibit a range of pharmacological effects, including antioxidant, anti-inflammatory, antimicrobial, and enzyme inhibitory activities.[\[5\]](#) This technical guide provides a summary of the available data on **Jionoside B1**, with a focus on its chemical properties and biological potential.

Physicochemical Properties

Jionoside B1 is a complex glycoside. A detailed structural elucidation was performed using spectroscopic methods.[3]

Biological Activities and Potential Therapeutic Applications

While specific in-depth studies on **Jionoside B1** are limited, the broader class of phenylpropanoid glycosides has been the subject of extensive research, revealing a variety of biological effects. These activities are often attributed to the phenolic moieties within their structures, which can act as potent antioxidants.[6][7]

α -Glucosidase Inhibition

One of the specific reported activities of **Jionoside B1** is the inhibition of α -glucosidase.[8] This enzyme plays a crucial role in carbohydrate digestion, and its inhibition is a therapeutic strategy for managing type 2 diabetes by controlling postprandial hyperglycemia.[9][10] A study on compounds isolated from *Rehmannia glutinosa* demonstrated that **Jionoside B1**, along with other related compounds, exhibited significant inhibitory activity against α -glucosidase.[8]

Experimental Protocol: α -Glucosidase Inhibition Assay (General)

A common method for assessing α -glucosidase inhibition is as follows:

- **Enzyme Solution Preparation:** A solution of α -glucosidase from *Saccharomyces cerevisiae* is prepared in a suitable buffer (e.g., phosphate buffer, pH 6.8).
- **Substrate Solution Preparation:** A solution of the substrate, p-nitrophenyl- α -D-glucopyranoside (pNPG), is prepared in the same buffer.
- **Assay Procedure:**
 - A defined volume of the enzyme solution is pre-incubated with various concentrations of the test compound (**Jionoside B1**) for a specific period (e.g., 10 minutes) at a controlled temperature (e.g., 37°C).
 - The reaction is initiated by adding the substrate solution (pNPG).

- The mixture is incubated for a set time (e.g., 20 minutes) at the same temperature.
- The reaction is stopped by adding a solution of sodium carbonate.
- The amount of p-nitrophenol released is measured spectrophotometrically at a wavelength of 405 nm.
- Data Analysis: The percentage of inhibition is calculated by comparing the absorbance of the test samples with that of a control (containing no inhibitor). The IC_{50} value, the concentration of the inhibitor required to inhibit 50% of the enzyme activity, is then determined from a dose-response curve.[\[11\]](#)[\[12\]](#)

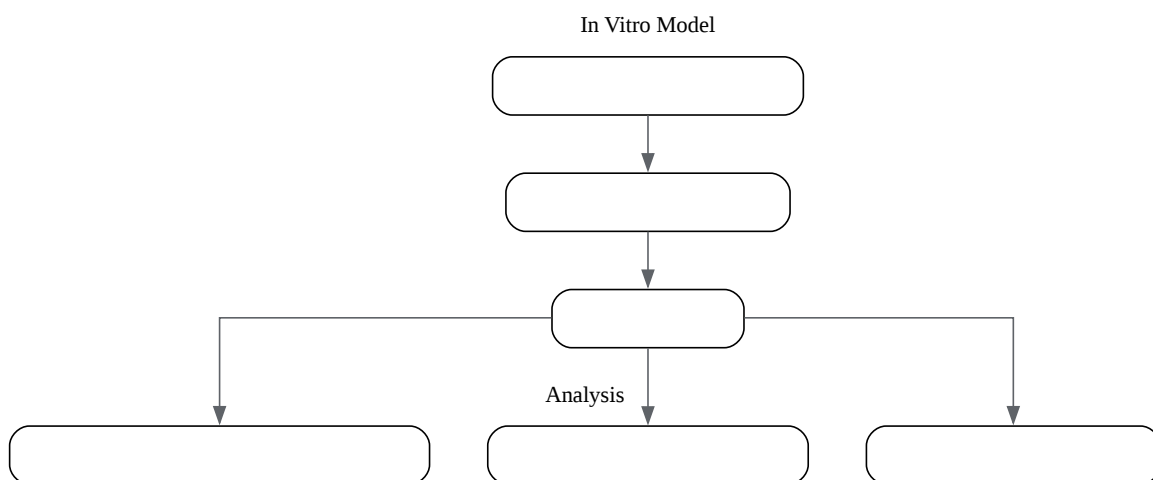
Potential Anti-inflammatory and Antioxidant Activities

Phenylpropanoid glycosides are well-documented for their anti-inflammatory and antioxidant properties.[\[5\]](#) While direct evidence for **Jionoside B1** is not extensively available, its chemical structure suggests it may share these characteristics. The proposed mechanisms for these activities in related compounds often involve the modulation of key signaling pathways.

Potential Signaling Pathway Involvement

- NF- κ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) Pathway: The NF- κ B signaling pathway is a central regulator of inflammation. Many natural compounds with anti-inflammatory effects have been shown to inhibit the activation of NF- κ B.[\[13\]](#) It is plausible that **Jionoside B1** could exert anti-inflammatory effects through this pathway.
- Keap1-Nrf2 (Kelch-like ECH-associated protein 1-Nuclear factor erythroid 2-related factor 2) Pathway: The Keap1-Nrf2 pathway is a major regulator of the cellular antioxidant response. Activation of Nrf2 leads to the expression of a battery of antioxidant and cytoprotective genes. Many phenylpropanoids are known to activate this pathway, thereby enhancing the cell's defense against oxidative stress.

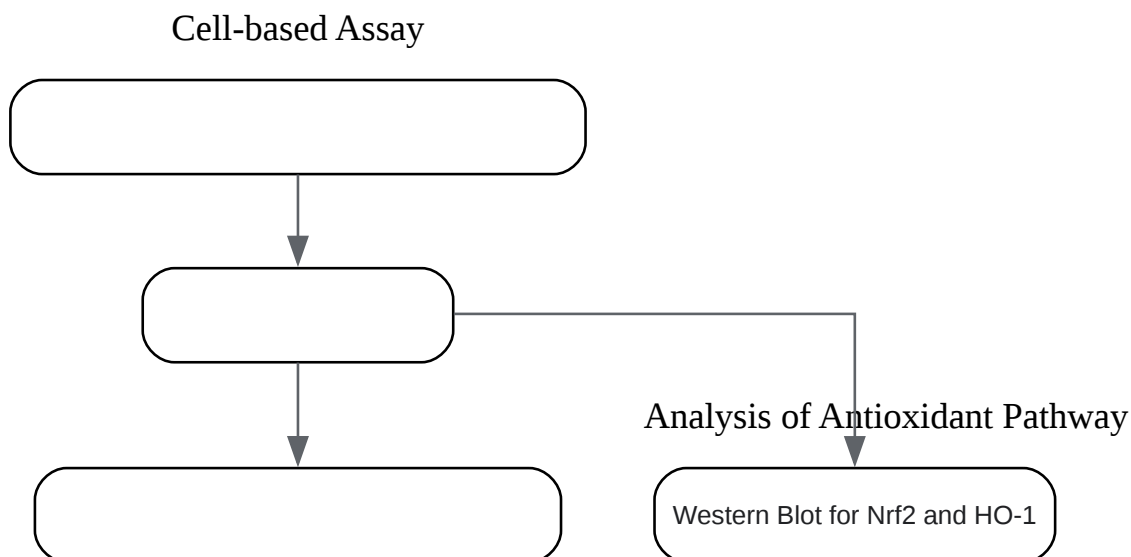
Experimental Workflow: Investigating Anti-inflammatory Effects



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Caption: Workflow for in vitro anti-inflammatory assessment.

Experimental Workflow: Investigating Antioxidant Effects



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Caption: Workflow for assessing antioxidant activity.

Potential Neuroprotective Effects

Several studies have highlighted the neuroprotective effects of phenylpropanoid glycosides and related compounds like ginsenosides.[2][14][15] These effects are often linked to their antioxidant and anti-inflammatory properties, which can mitigate neuronal damage in various models of neurodegeneration. Given its structural class, **Jionoside B1** represents a candidate for investigation in the context of neuroprotective therapies.

Conclusion and Future Directions

Jionoside B1 is a phenylpropanoid glycoside with established α -glucosidase inhibitory activity and strong potential for antioxidant and anti-inflammatory effects, consistent with its chemical class. Further research is warranted to fully elucidate its pharmacological profile. Key areas for future investigation include:

- Quantitative analysis of its α -glucosidase inhibitory activity to determine its IC_{50} value and compare its potency to existing drugs.

- In-depth studies on its anti-inflammatory and antioxidant mechanisms, including its effects on the NF- κ B and Keap1-Nrf2 signaling pathways.
- Evaluation of its neuroprotective potential in relevant in vitro and in vivo models.
- Pharmacokinetic and toxicological studies to assess its drug-like properties and safety profile.

A comprehensive understanding of **Jionoside B1**'s biological activities and mechanisms of action will be crucial for its potential development as a therapeutic agent.

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- To cite this document: BenchChem. [Jionoside B1: A Technical Overview of a Phenylpropanoid Glycoside]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b150279#jionoside-b1-cas-number-and-molecular-weight]

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